

Application Note: Characterization and Assay Development for Pyrimidine Amino-Alcohol Scaffolds

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Compound of Interest

Compound Name: *3-Amino-2-methyl-1-(pyrimidin-4-yl)propan-1-ol*

Cat. No.: *B13229122*

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Executive Summary

The molecule **3-Amino-2-methyl-1-(pyrimidin-4-yl)propan-1-ol** (hereafter referred to as PAM-4-OH) possesses a dual-nature pharmacophore: a lipophilic, aromatic pyrimidine ring capable of

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stacking and hydrogen bonding, and a polar, aliphatic amino-alcohol chain that influences solubility and solvent-exposed interactions.

This guide outlines a tiered assay development strategy to validate the biological activity of PAM-4-OH. We reject the "one-size-fits-all" approach in favor of a Target-Class Profiling strategy, prioritizing Kinase Inhibition and Metabolic Stability, as these are the highest-probability bioactivities for this chemical class.

Key Assay Modules

- Physicochemical Profiling: pKa and LogD determination to predict membrane permeability.
- Biochemical Screening: TR-FRET assays for ATP-competitive kinase inhibition.
- Cellular Viability: ATP-quantification assays to determine cytotoxicity windows.

Structural Analysis & Mechanistic Hypothesis

Before assay design, we must understand the "Why."

- The Pyrimidine Core: In medicinal chemistry, pyrimidines are "privileged scaffolds" that frequently mimic the adenine ring of ATP. They are ubiquitous in FDA-approved drugs (e.g., Imatinib, Dasatinib) where they bind to the "hinge region" of kinase enzymes.
- The Amino-Alcohol Tail: This moiety (3-amino-2-methyl-propan-1-ol) often acts as a "solubilizing tail" that extends into the solvent front of the protein pocket, improving oral bioavailability and forming critical H-bonds with residues like Aspartate or Glutamate in the active site.

Hypothesis: PAM-4-OH is likely a Type I or Type 1.5 Kinase Inhibitor or a biosynthetic intermediate. Therefore, activity must be measured via ATP-competition assays.

Physicochemical Profiling (The Pre-Requisite)

Bioactivity data is useless if the compound precipitates in the assay buffer. The amino group implies pH-dependent solubility.

Protocol A: High-Throughput pKa & LogD Determination

Objective: Determine the ionization state at physiological pH (7.4).

Methodology: Potentiometric Titration (e.g., SiriusT3).

- Sample Prep: Dissolve 1 mg PAM-4-OH in 100% DMSO (Stock 10 mM).
- Titration: Dilute to 50 μ M in 0.15 M KCl (aq). Titrate with 0.5 M HCl and 0.5 M KOH from pH 2.0 to 12.0.

- Data Output:
 - Expected pKa (Pyrimidine N): ~1.0–2.0 (Very weak base).
 - Expected pKa (Primary Amine): ~9.5–10.5 (Basic).
 - Implication: At pH 7.4, the amine is protonated (), increasing solubility but potentially hindering passive membrane diffusion unless an active transporter is involved.

Biochemical Assay: Kinase Inhibition Screen (TR-FRET)

Rationale: To measure the activity of PAM-4-OH, we utilize a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay (e.g., LanthaScreen™). This format is superior to standard ELISA because it is homogeneous (no wash steps), ratiometric (corrects for compound interference), and highly sensitive.

Experimental Design

- Target: Generic Serine/Threonine Kinase (e.g., CDK2 or MAPK) or Tyrosine Kinase (e.g., SRC) panel.
- Tracer: Alexa Fluor™ 647-labeled ATP-competitive tracer.
- Antibody: Europium (Eu)-labeled anti-tag antibody (binds to the kinase).

Detailed Protocol

Materials:

- Kinase Buffer A (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
- PAM-4-OH (Serial dilution in DMSO).
- Kinase/Antibody Mixture (Eu-Anti-GST + Recombinant Kinase).

- Tracer 222 (Alexa Fluor 647).

Step-by-Step Workflow:

- Compound Plating: Dispense 10 nL of PAM-4-OH (10-point dose-response, top conc 10 μ M) into a 384-well low-volume white plate using an acoustic dispenser (e.g., Echo 550).
- Enzyme Addition: Add 5 μ L of Kinase/Antibody mix.
 - Note: Pre-incubate for 15 mins to allow the compound to bind the hinge region (Slow-off rate check).
- Tracer Addition: Add 5 μ L of Tracer 222 solution (Final concentration = of the tracer).
- Incubation: Incubate for 60 minutes at Room Temperature (RT) in the dark.
- Detection: Read on a multimode plate reader (e.g., EnVision).
 - Excitation: 337 nm (Europium).
 - Emission 1: 665 nm (Tracer/FRET signal).
 - Emission 2: 615 nm (Europium reference).
- Calculation:

Calculate

using a 4-parameter logistic fit.

Self-Validating Control:

- Z-Prime (): Must be > 0.5.
- Reference: Include Staurosporine (pan-kinase inhibitor) as a positive control. If Staurosporine fails, the assay is invalid.

Cellular Assay: Viability & Off-Target Toxicity

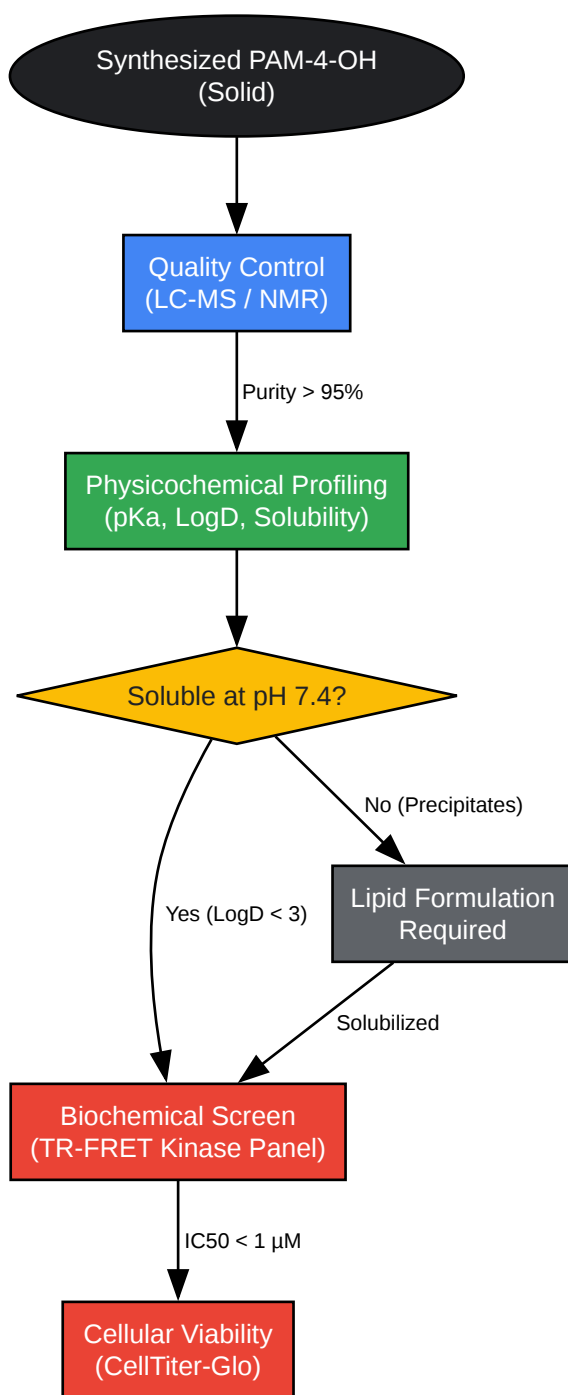
Rationale: If PAM-4-OH inhibits kinases, it should arrest cell proliferation. Conversely, if it is a metabolic intermediate, it might be non-toxic. We use an ATP-quantification assay (CellTiter-Glo®) because it is robust against optical interference from the pyrimidine ring.

Protocol

- Cell Seeding: Seed HCT-116 (Colon Cancer) or HEK-293 (Kidney) cells at 5,000 cells/well in 96-well opaque plates. Incubate 24h.
- Treatment: Add PAM-4-OH (0.1 nM to 100 μ M). DMSO final conc < 0.5%.
- Exposure: Incubate for 72 hours at 37°C, 5% CO₂.
- Lysis/Detection: Add 100 μ L CellTiter-Glo reagent. Shake 2 mins. Incubate 10 mins.
- Read: Measure Luminescence (Integration time: 1.0s).

Visualization of the Workflow

The following diagram illustrates the decision logic for characterizing PAM-4-OH, ensuring resources are not wasted on cellular assays if the physicochemical properties are poor.



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Caption: Integrated workflow for the characterization of PAM-4-OH, prioritizing solubility checks before expensive biological screening.

Data Presentation Standards

When reporting the activity of PAM-4-OH, use the following table format to ensure comparability across experiments.

Table 1: Summary of PAM-4-OH Activity Profile

Assay Type	Parameter	Result (Example)	Interpretation
Physicochemical	pKa (Amine)	9.8 ± 0.1	Highly ionized at physiological pH; low passive permeability expected.
Physicochemical	LogD (pH 7.4)	-1.2	Hydrophilic; requires transporter or high concentration for cell entry.
Biochemical	CDK2/CycA	450 nM	Moderate potency; likely hits the ATP pocket.
Cellular	HCT-116	> 10 µM	Poor cellular activity (likely due to permeability issues indicated by LogD).

References

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